

Decyl Oleate: Application Notes and Protocols for Topical Formulations

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Compound of Interest

Compound Name: *Decyl octadec-9-enoate*

Cat. No.: *B15147439*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Decyl oleate is the ester of decyl alcohol and oleic acid, widely utilized in topical formulations for its emollient properties.[1][2] It is a clear, pale yellow or colorless liquid that functions as a skin-conditioning agent, leaving a light, non-greasy, and velvety feel.[1][3] This document provides detailed application notes and protocols for the evaluation and use of decyl oleate in the development of dermatological and cosmetic products.

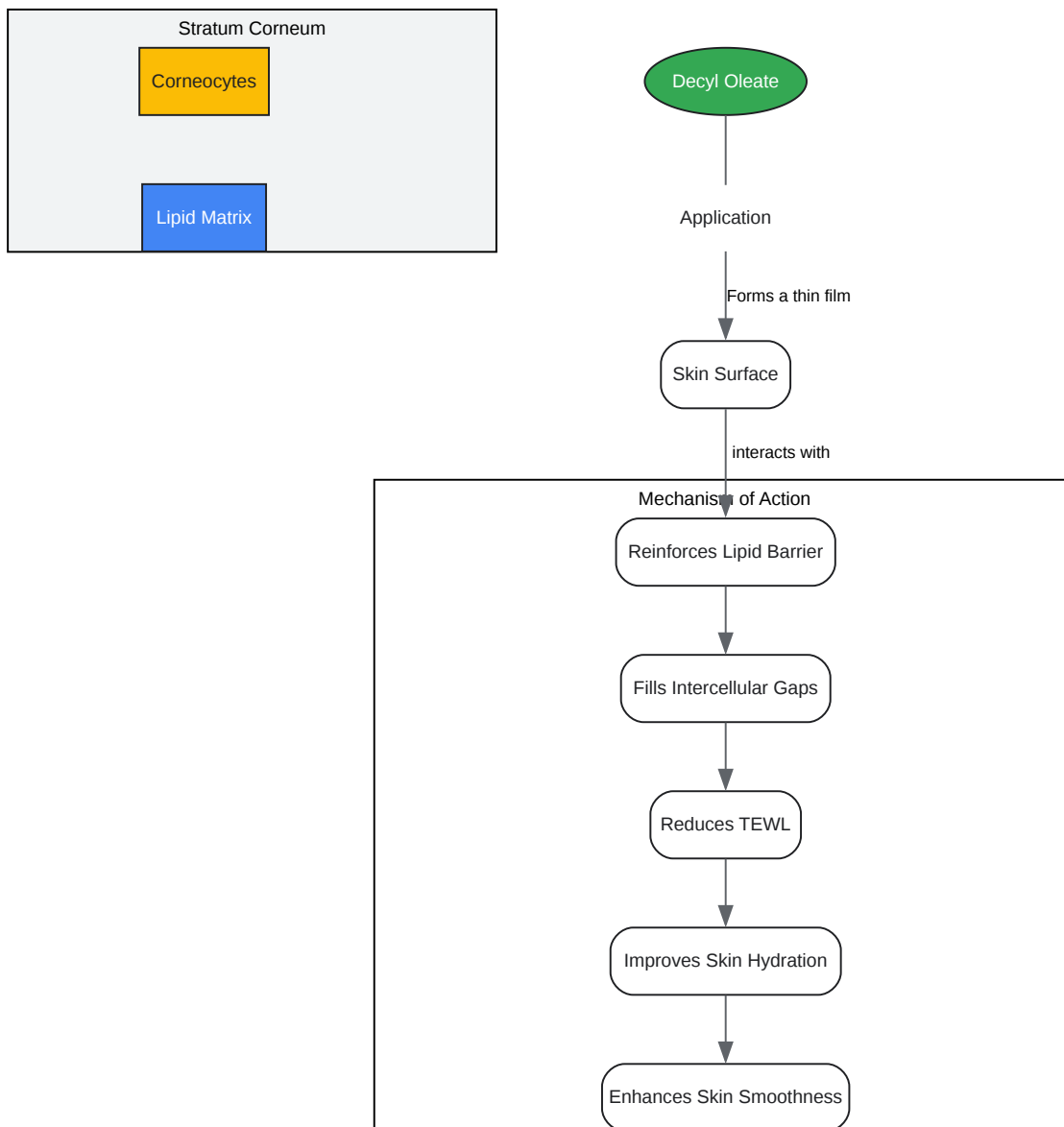
Physicochemical Properties

Understanding the physicochemical properties of decyl oleate is crucial for formulation development. The following table summarizes key specifications.

Property	Value	Reference
INCI Name	Decyl Oleate	[4]
CAS Number	3687-46-5	[5]
Molecular Formula	C28H54O2	[1][6]
Molecular Weight	422.73 g/mol	[1][6]
Appearance	Clear, pale yellow or colorless liquid	[3]
Odor	Characteristic	[4]
Specific Gravity (20°C/20°C)	0.860 – 0.870	[4]
Refractive Index (25°C)	1.4525 – 1.4556	[4]
Acid Value	≤ 1.0 mg KOH/g	[4]
Saponification Value	130 – 145 mg KOH/g	[4]
Iodine Value	50 – 65 g I2/100g	[4]
Solubility	Practically insoluble in water; miscible with ethanol (96%), methylene chloride, and light petroleum.	[3]

Mechanism of Action on the Skin Barrier

Decyl oleate functions primarily as an emollient and occlusive agent.[7] Upon application, it forms a thin, non-greasy film on the skin's surface. This film reinforces the skin's natural lipid barrier, the stratum corneum, by filling in the microscopic gaps between corneocytes.[2] This action helps to reduce transepidermal water loss (TEWL), thereby maintaining skin hydration and promoting a smooth and soft skin texture.[4][7] The oleic acid component of decyl oleate can interact with the stratum corneum lipids, which may influence the penetration of other active ingredients.[8]



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Mechanism of Decyl Oleate on the Skin Barrier.

Formulation Guidelines

Decyl oleate is a versatile emollient that can be incorporated into a wide range of topical formulations.

Typical Usage Concentrations:

Formulation Type	Concentration Range (%)
Lotions and Creams	1 - 10
Body Butters	2 - 15
Sunscreens	2 - 10
Makeup	1 - 5
Hair Conditioners	0.5 - 5

Reference:[4][5][7][9]

Example Formulations:

1. Lightweight Moisturizing Lotion

Phase	Ingredient	% (w/w)
A	Deionized Water	q.s. to 100
	Glycerin	
	Xanthan Gum	
B	Decyl Oleate	5.00
	Cetearyl Alcohol	
	Glyceryl Stearate	
	Ceteareth-20	
C	Phenoxyethanol (and) Ethylhexylglycerin	1.00
	Fragrance	

Procedure:

- Heat Phase A and Phase B separately to 75-80°C.
- Add Phase B to Phase A with constant stirring.
- Homogenize for 2-3 minutes.
- Cool to 40°C with gentle stirring.
- Add Phase C ingredients individually, mixing well after each addition.
- Adjust pH if necessary.

2. Nourishing Body Cream

Phase	Ingredient	% (w/w)
A	Deionized Water	q.s. to 100
	Carbomer	
	Glycerin	
B	Decyl Oleate	8.00
	Shea Butter	
	Stearic Acid	
	Glyceryl Stearate SE	
C	Triethanolamine	q.s. to pH 6.0-6.5
D	Preservative	q.s.
	Tocopherol	

Procedure:

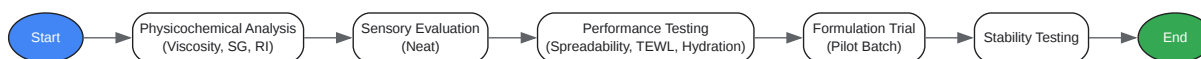
- Disperse Carbomer in water and glycerin of Phase A and heat to 75-80°C.

- Heat Phase B to 75-80°C.
- Add Phase B to Phase A with homogenization.
- Neutralize with Phase C.
- Cool to 40°C and add Phase D ingredients.

Experimental Protocols

The following protocols are designed for the evaluation of decyl oleate as a raw material and in finished formulations.

Workflow for Evaluating a New Batch of Decyl Oleate:



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Workflow for the evaluation of a new batch of decyl oleate.

Spreadability Assessment (In Vitro)

This method evaluates the spreading characteristics of neat decyl oleate on a synthetic substrate.

Materials:

- Decyl oleate sample
- Glass plates (20 cm x 20 cm)
- Graph paper
- Micropipette
- Stopwatch

- Weights (e.g., 10g, 20g, 50g)

Protocol:

- Place the graph paper under a clean, dry glass plate.
- Using a micropipette, apply a precise volume (e.g., 0.1 mL) of decyl oleate to the center of the glass plate.
- Carefully place a second glass plate of a known weight on top of the droplet.
- Start the stopwatch and measure the diameter of the spread at specific time intervals (e.g., 1, 5, and 10 minutes).
- Repeat the procedure with different weights to assess the effect of pressure on spreadability.
- Calculate the spread area (πr^2) for each time point and weight.
- Present the data in a table and plot spread area versus time for each weight.

Transepidermal Water Loss (TEWL) and Skin Hydration (In Vivo)

This protocol assesses the occlusive and moisturizing properties of neat decyl oleate on human skin.

Instrumentation:

- Tewameter® (for TEWL measurement)
- Corneometer® (for skin hydration measurement)

Protocol:

- Subject Acclimatization: Subjects should acclimatize in a controlled environment (20-22°C, 40-60% relative humidity) for at least 20-30 minutes before measurements.

- **Test Area Demarcation:** Mark out test areas (e.g., 2x2 cm) on the volar forearms of the subjects.
- **Baseline Measurements:** Take baseline TEWL and corneometry readings from the test areas.
- **Product Application:** Apply a standardized amount (e.g., 2 mg/cm²) of decyl oleate to the designated test areas. Leave one area untreated as a control.
- **Post-Application Measurements:** Measure TEWL and skin hydration at specified time points (e.g., 1, 2, 4, and 8 hours) after application.
- **Data Analysis:** Calculate the percentage change from baseline for both TEWL and skin hydration at each time point. A decrease in TEWL and an increase in corneometry units indicate improved barrier function and hydration, respectively.

Sensory Evaluation

This protocol outlines the sensory assessment of neat decyl oleate by a trained panel.

Panel:

- A panel of 8-10 trained sensory assessors.

Procedure:

- **Sample Preparation:** Present coded samples of decyl oleate in standardized containers.
- **Application:** Instruct panelists to apply a small, standardized amount of the sample to the back of their hand or volar forearm.
- **Evaluation:** Panelists will evaluate the following sensory attributes on a labeled magnitude scale (e.g., 0-10):
 - Initial Feel: Greasiness, Tackiness
 - Rub-out: Spreadability, Absorbency

- Afterfeel (5 minutes): Residue, Smoothness, Softness
- Data Analysis: Calculate the mean scores for each attribute and present the results in a spider web chart for a visual sensory profile.

Safety and Regulatory Information

Decyl oleate has been assessed by the Cosmetic Ingredient Review (CIR) Expert Panel and is considered safe for use in cosmetics.[1] It has a low potential for skin irritation and sensitization.[1] However, it is reported to have a moderate to high comedogenic rating, and therefore, its use in formulations for acne-prone skin should be carefully considered.[1]

Conclusion

Decyl oleate is a versatile and effective emollient that offers a desirable sensory profile in a variety of topical formulations. Its ability to improve skin hydration and barrier function makes it a valuable ingredient for products targeting dry and sensitive skin. The protocols outlined in this document provide a framework for the comprehensive evaluation of decyl oleate, enabling formulators to optimize its use in the development of safe and efficacious products.

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